

An In-depth Technical Guide to 1,2-Dimethyl-3-nitrobenzene

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Compound of Interest

Compound Name: 1,2-DIMETHYL-3-NITROBENZENE

Cat. No.: B167072

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This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **1,2-dimethyl-3-nitrobenzene**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Chemical Identity

1,2-Dimethyl-3-nitrobenzene, also known as 3-nitro-o-xylene, is an aromatic organic compound.^{[1][2]} Its structure consists of a benzene ring substituted with two adjacent methyl groups at positions 1 and 2, and a nitro group at position 3. The molecular formula of this compound is $C_8H_9NO_2$.^{[1][2]}

Below is a diagram illustrating the molecular structure of **1,2-dimethyl-3-nitrobenzene**.

Caption: Molecular structure of **1,2-dimethyl-3-nitrobenzene**.

A summary of its chemical identifiers is provided in the table below.

Identifier	Value
IUPAC Name	1,2-dimethyl-3-nitrobenzene[3]
Synonyms	3-Nitro-o-xylene, 2,3-Dimethylnitrobenzene[2]
CAS Number	83-41-0[1][2]
Molecular Formula	C ₈ H ₉ NO ₂ [1][2]
Molecular Weight	151.16 g/mol [1][2]
InChI Key	FVHAWXWFPBPFOS-UHFFFAOYSA-N[3]
SMILES	CC1=C(C(=CC=C1)--INVALID-LINK--[O-])C[3]

Physicochemical Properties

1,2-Dimethyl-3-nitrobenzene is a yellow, oily liquid under standard conditions.[3] It is insoluble in water but soluble in many organic solvents.[4] The key physicochemical properties are summarized in the table below.

Property	Value
Melting Point	13 °C
Boiling Point	132 °C
Density	1.1402 g/cm ³
Flash Point	107 °C

Experimental Protocols

Synthesis: Continuous-Flow Nitration of o-Xylene

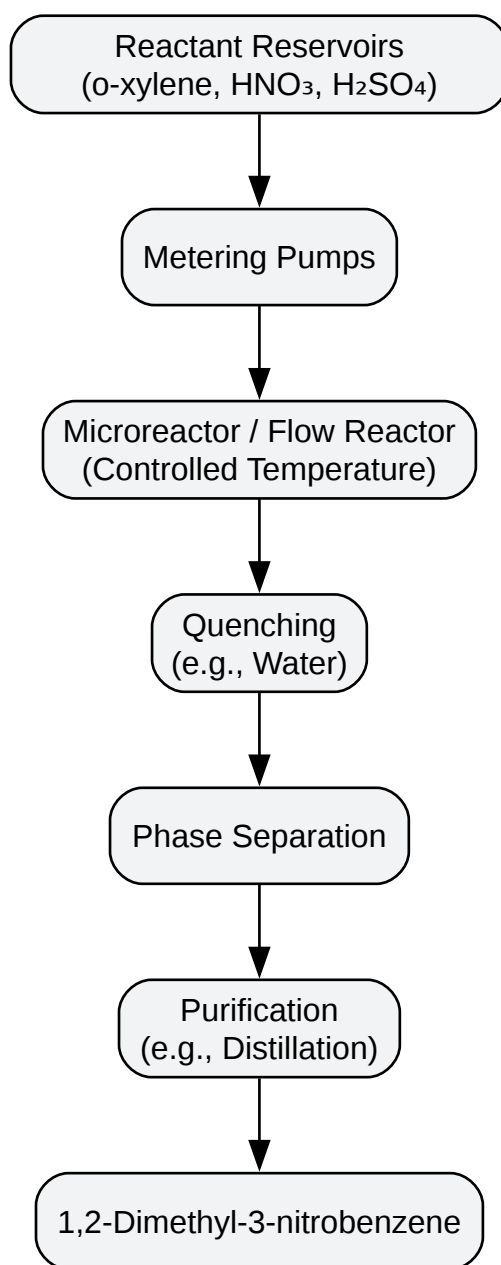
A modern and efficient method for the synthesis of **1,2-dimethyl-3-nitrobenzene** is through the continuous-flow nitration of o-xylene.[1] This method offers improved safety and yield compared to traditional batch processes.[1] The nitration of o-xylene typically produces a mixture of **1,2-dimethyl-3-nitrobenzene** and 1,2-dimethyl-4-nitrobenzene.[3]

The general protocol involves the reaction of o-xylene with a nitrating mixture, commonly a combination of nitric acid and sulfuric acid.[\[1\]](#)[\[5\]](#)

Key Parameters:

- Reactants: o-xylene, Nitric Acid (HNO_3), Sulfuric Acid (H_2SO_4)
- Temperature: Controlled, as the reaction is exothermic.
- Flow Rate and Residence Time: Optimized to maximize the yield of the desired product.[\[1\]](#)

The workflow for a continuous-flow synthesis process is illustrated in the diagram below.



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Caption: Workflow for the continuous-flow synthesis of **1,2-dimethyl-3-nitrobenzene**.

Application in Ion-Selective Electrodes

1,2-Dimethyl-3-nitrobenzene has been utilized as a plasticizer in the fabrication of ion-selective electrodes (ISEs), particularly for the detection of potassium ions (K⁺).

A general protocol for the preparation of a PVC membrane for a potassium-selective electrode incorporating **1,2-dimethyl-3-nitrobenzene** would involve:

- Membrane Cocktail Preparation: A mixture is prepared by dissolving the following components in a suitable solvent like tetrahydrofuran (THF):
 - Ionophore: A potassium-selective ionophore (e.g., valinomycin).
 - Polymer Matrix: Poly(vinyl chloride) (PVC).
 - Plasticizer: **1,2-Dimethyl-3-nitrobenzene**.
 - Ionic Additive: A salt such as potassium tetrakis(4-chlorophenyl)borate to reduce the membrane resistance.
- Membrane Casting: The prepared cocktail is cast into a ring or onto a suitable support and the solvent is allowed to evaporate slowly, resulting in a thin, uniform membrane.
- Electrode Assembly: The cast membrane is then incorporated into an electrode body containing an internal reference solution and a reference electrode.

Biological Activity and Signaling Pathways

Current scientific literature does not indicate a direct role for **1,2-dimethyl-3-nitrobenzene** in biological signaling pathways. Its primary applications are in chemical synthesis as an intermediate for the production of dyes, agrochemicals, and pharmaceuticals, such as the nonsteroidal anti-inflammatory drug mefenamic acid.[1][3] Therefore, there are no established signaling pathway diagrams to be presented for this compound.

Conclusion

1,2-Dimethyl-3-nitrobenzene is a well-characterized aromatic compound with significant applications in industrial organic synthesis. Its molecular structure and physicochemical properties are well-defined. While it is a crucial building block for various commercially important chemicals, it is not known to be directly involved in biological signaling processes. The synthesis of **1,2-dimethyl-3-nitrobenzene** has been optimized through modern techniques such as continuous-flow nitration, which offers enhanced safety and efficiency.

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